

# Technical Guide: Physicochemical Properties and Synthesis of Ethyl 3-(3-nitrophenyl)-3-oxopropanoate

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## Compound of Interest

Compound Name: *Ethyl 3-(3-nitrophenyl)-3-oxopropanoate*

Cat. No.: *B1266669*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physicochemical properties of **Ethyl 3-(3-nitrophenyl)-3-oxopropanoate**, a detailed experimental protocol for the determination of its boiling point, and a schematic of its chemical synthesis. This document is intended to serve as a valuable resource for professionals engaged in chemical research and drug development.

## Physicochemical Data

The quantitative data for **Ethyl 3-(3-nitrophenyl)-3-oxopropanoate** are summarized in the table below. It is important to note that the boiling point is a predicted value, suggesting that the compound is susceptible to decomposition at high temperatures and atmospheric pressure.

Property	Value	Source
Molecular Formula	C <sub>11</sub> H <sub>11</sub> NO <sub>5</sub>	[1]
Molecular Weight	237.21 g/mol	[1]
Melting Point	75-77 °C (lit.)	[1]
Predicted Boiling Point	314.4 ± 17.0 °C	[1]
Appearance	Light yellow to yellow solid	[1]
Storage	Sealed in dry, Room Temperature	[1]

## Experimental Protocol: Boiling Point Determination by Vacuum Distillation

Given the high predicted boiling point, standard atmospheric distillation is not recommended due to the potential for thermal decomposition. The boiling point of **Ethyl 3-(3-nitrophenyl)-3-oxopropanoate** should be determined under reduced pressure (vacuum distillation). This method lowers the boiling point to a temperature range where the compound is more stable.

Materials and Equipment:

- Crude or purified **Ethyl 3-(3-nitrophenyl)-3-oxopropanoate**
- Round-bottom flask
- Claisen adapter
- Short-path distillation head with a condenser and vacuum connection
- Receiving flask
- Thermometer and thermometer adapter
- Heating mantle with a stirrer

- Magnetic stir bar
- Vacuum pump or water aspirator
- Manometer
- Vacuum grease
- Thick-walled vacuum tubing
- Cold trap (recommended to protect the vacuum pump)
- Glass wool or aluminum foil for insulation

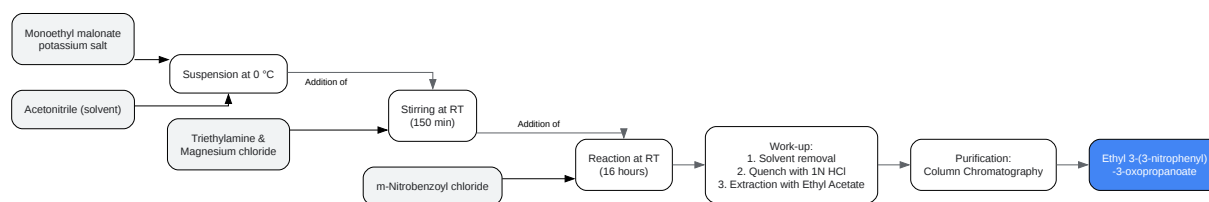
Procedure:

- Apparatus Assembly:
  - Ensure all glassware is clean, dry, and free of cracks or stars, as imperfections can be hazardous under vacuum.
  - Place a magnetic stir bar in the round-bottom flask containing the sample of **Ethyl 3-(3-nitrophenyl)-3-oxopropanoate**. The use of a stir bar is crucial for preventing bumping, as boiling stones are ineffective under vacuum.[\[2\]](#)
  - Lightly grease all ground-glass joints to ensure an airtight seal.
  - Assemble the distillation apparatus, including the Claisen adapter to minimize bumping of the liquid into the condenser.[\[2\]](#)
  - Position the thermometer bulb just below the side arm of the distillation head to accurately measure the temperature of the vapor that is distilling.
  - Connect the vacuum adapter to a cold trap and then to the vacuum source using thick-walled tubing.
- Distillation Process:

- Turn on the stirring mechanism to ensure smooth boiling.
- Begin to evacuate the system by turning on the vacuum pump or water aspirator. The pressure should drop, and this can be monitored with a manometer.
- Once a stable, low pressure is achieved, begin to gently heat the sample using the heating mantle.
- Observe the sample for boiling and the condensation of vapor in the condenser.
- Record the temperature at which the liquid is consistently distilling and condensing into the receiving flask. This temperature is the boiling point at the recorded pressure.
- To ensure purity, it may be necessary to collect and discard an initial fraction (forerun) that may contain more volatile impurities.
- Shutdown Procedure:
  - Once the distillation is complete, remove the heating mantle and allow the apparatus to cool to room temperature.
  - Slowly and carefully vent the system to return it to atmospheric pressure. This can be done by opening a stopcock on the vacuum adapter or removing the tubing from the vacuum source.
  - Turn off the vacuum pump.
  - Disassemble the apparatus and collect the purified distillate.

## Synthesis of Ethyl 3-(3-nitrophenyl)-3-oxopropanoate

The synthesis of **Ethyl 3-(3-nitrophenyl)-3-oxopropanoate** can be achieved via the reaction of m-nitrobenzoyl chloride with the magnesium salt of monoethyl malonate. A detailed workflow of this synthesis is presented below.



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Figure 1. Synthesis workflow for **Ethyl 3-(3-nitrophenyl)-3-oxopropanoate**.

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## References

- 1. ETHYL 3-(3-NITROPHENYL)-3-OXOPROPANOATE | 52119-38-7 [chemicalbook.com]
- 2. chem.libretexts.org [chem.libretexts.org]
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